

17-Hydroxygracillin CAS number and molecular weight

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Compound of Interest

Compound Name: **17-Hydroxygracillin**

Cat. No.: **B12299813**

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In-Depth Technical Guide: 17-Hydroxygracillin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available physicochemical data for **17-Hydroxygracillin**. Due to the limited specific information available in the public domain regarding its detailed biological activity, this document focuses on its fundamental properties and outlines a generalized experimental workflow for the extraction and isolation of similar saponin compounds from plant matrices.

Physicochemical Data

The fundamental physicochemical properties of **17-Hydroxygracillin** are summarized below.

Parameter	Value	Source
CAS Number	90308-85-3	ChemNorm [1]
Molecular Weight	901.04 g/mol	ChemNorm, PubChem [1] [2]
Molecular Formula	C45H72O18	ChemNorm, PubChem [1] [2]

Experimental Protocols

Detailed experimental protocols for the specific isolation and biological characterization of **17-Hydroxygracillin** are not readily available in the provided search results. However, as **17-Hydroxygracillin** is classified as a saponin, a generalized workflow for the extraction and isolation of saponins from plant material is presented below. This protocol is intended as a representative example and would require optimization for a specific plant source.

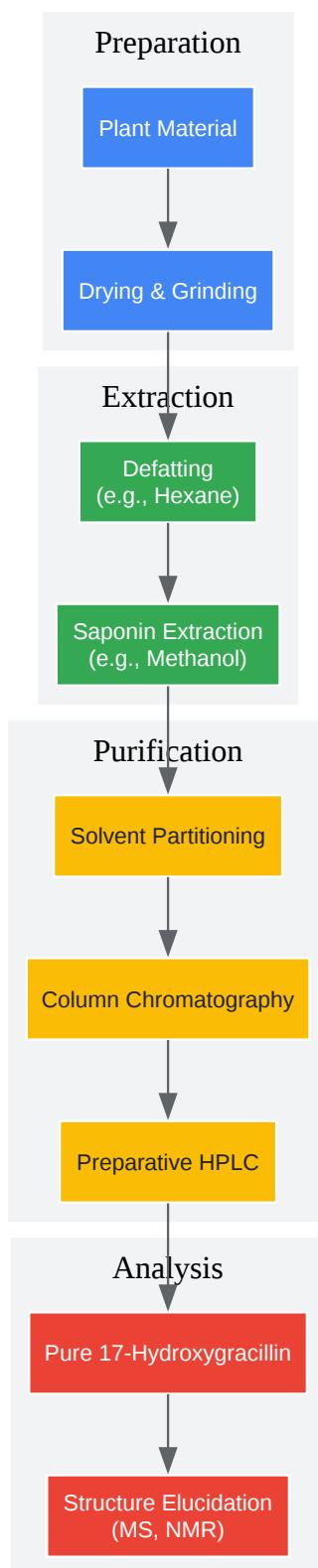
General Protocol for Saponin Extraction and Isolation

- Plant Material Preparation:
 - The plant material (e.g., rhizomes, leaves) is collected, dried, and ground into a fine powder to increase the surface area for extraction.
- Solvent Extraction:
 - The powdered plant material is subjected to extraction with a suitable solvent. Commonly, a primary extraction is performed with a non-polar solvent (e.g., hexane) to remove lipids and pigments.
 - Subsequent extraction is carried out with a more polar solvent, typically methanol or ethanol, to extract the saponins. This can be performed using methods such as maceration, Soxhlet extraction, or ultrasound-assisted extraction to improve efficiency.
- Solvent Partitioning:
 - The crude alcoholic extract is concentrated under reduced pressure.
 - The concentrated extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as chloroform, ethyl acetate, and n-butanol. Saponins are often enriched in the n-butanol fraction.
- Chromatographic Purification:
 - The n-butanol fraction is subjected to further purification using various chromatographic techniques.

- Column Chromatography: Initial separation is often performed on a silica gel or reversed-phase (C18) column, eluting with a gradient of solvents (e.g., chloroform-methanol or methanol-water).
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing the target saponin are further purified by preparative HPLC to yield the pure compound.
- Structure Elucidation:
 - The structure of the isolated pure compound is confirmed using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (1H, 13C, and 2D-NMR).

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the extraction and isolation of saponins like **17-Hydroxygracillin** from a plant source.



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Caption: Generalized workflow for saponin isolation.

Signaling Pathways

Currently, there is no specific information available from the provided search results detailing the signaling pathways modulated by **17-Hydroxygracillin**. Further research is required to elucidate its mechanism of action and its effects on cellular signaling cascades.

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References

- 1. 17-Hydroxygracillin - Immunomart [immunomart.com]
- 2. Extraction Techniques and Analytical Methods for Isolation and Characterization of Lignans [mdpi.com]
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